

Proper Disposal Procedures: 2'-Hydroxy-2,4',6'-trimethoxychalcone[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2'-Hydroxy-2,4',6'-
trimethoxychalcone

CAS No.: 10021-15-5

Cat. No.: B3196998

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Executive Safety Snapshot

Immediate Action Required: Treat **2'-Hydroxy-2,4',6'-trimethoxychalcone** as a hazardous organic solid.[1] It poses risks of skin, eye, and respiratory irritation.[2][3][4][5] Primary Disposal Method: High-temperature incineration with afterburner and scrubber.[1] Prohibited Actions: Do NOT flush down drains. Do NOT dispose of in municipal trash.

Hazard Identification Summary

Parameter	Classification	H-Codes / Description
Signal Word	WARNING	
Health Hazards	Skin Irritation (Cat 2)	H315: Causes skin irritation.[1] [5]
Eye Irritation (Cat 2A)	H319: Causes serious eye irritation.[1][3][6]	
STOT-SE (Cat 3)	H335: May cause respiratory irritation.[1]	
Physical State	Solid (Powder/Crystals)	Yellow to orange/brown crystalline powder.[1]
Reactivity	Stable	Incompatible with strong oxidizing agents.[1]

Chemical Profile & Waste Characterization

Before disposal, the waste generator must characterize the material to assign the correct waste codes. While **2'-Hydroxy-2,4',6'-trimethoxychalcone** is not explicitly listed on the EPA P-list or U-list, it must be managed based on its characteristics and the solvents present.[1]

- Chemical Formula:

[1]

- Molecular Weight: 314.33 g/mol [1][7]
- CAS Number (Reference): 3420-72-2 (Isomer analog often used for regulatory grouping)[1]
- Waste Stream Category: Non-halogenated Organic (unless dissolved in halogenated solvents).[1]

Regulatory Classification (RCRA)

Waste Type	RCRA Code	Condition
Pure Solid	Not Listed	If pure, it does not typically carry a D-code unless it exhibits ignitability (rare for this solid).[1] Manage as "Non-RCRA Hazardous Chemical Waste" or state-regulated hazardous waste.[1]
Solution (Flammable)	D001	If dissolved in solvents like Acetone, Methanol, or Ethanol (Flash point <60°C).[1]
Solution (Toxic)	D004-D043	Only if mixed with heavy metals or specific toxic solvents (e.g., Chloroform D022).[1]

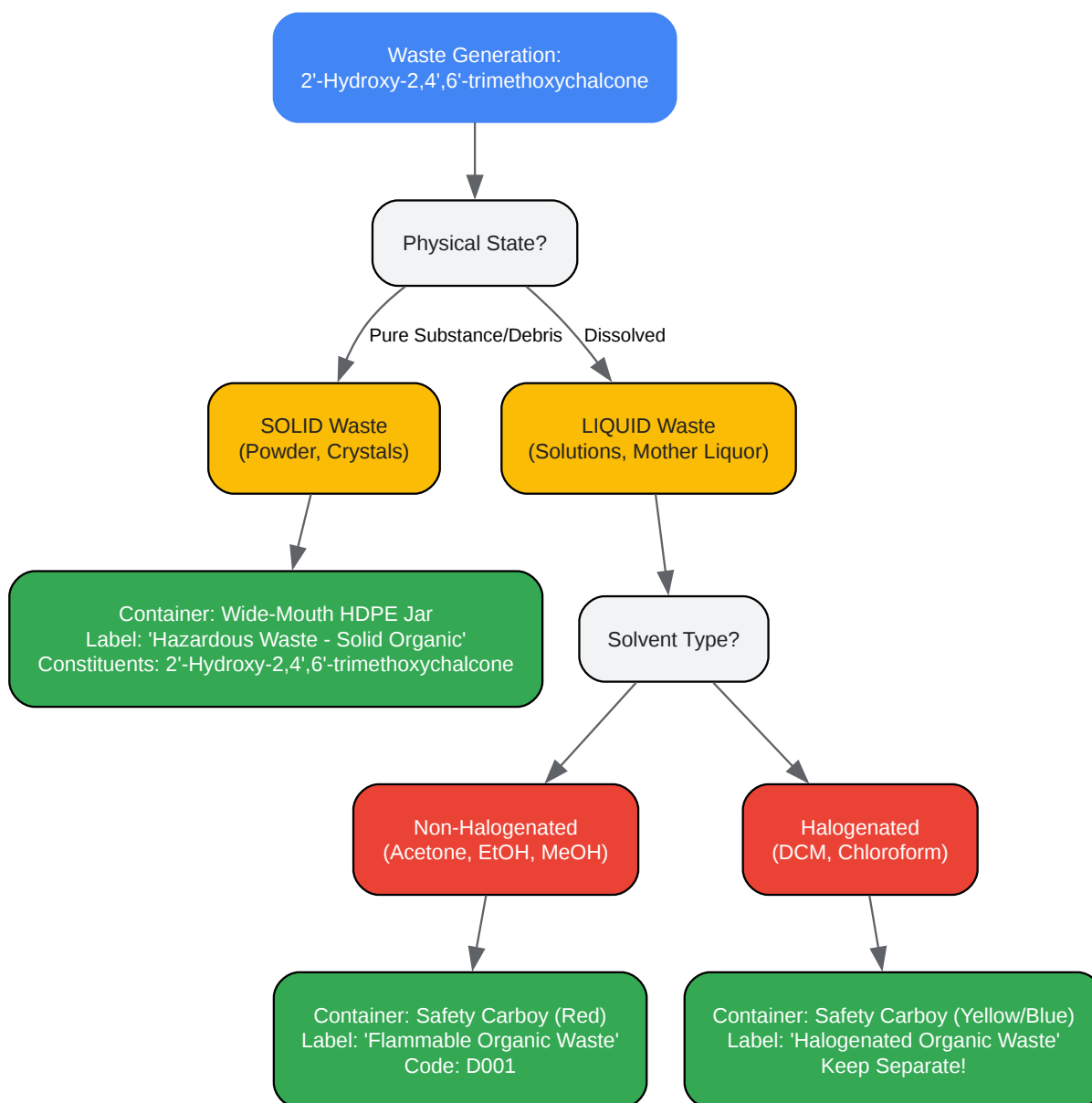
Pre-Disposal Handling & Segregation

Effective disposal begins at the bench. Segregating waste streams prevents dangerous reactions and reduces disposal costs.

Segregation Logic

- Oxidizer Separation: The phenolic hydroxyl group at the 2' position and the methoxy groups make this compound electron-rich and susceptible to oxidation.[1] NEVER mix with strong oxidizers (e.g., Nitric Acid, Peroxides) in the waste stream.
- Solvent Compatibility:
 - Stream A (Non-Halogenated): Acetone, Ethanol, Methanol solutions.
 - Stream B (Halogenated): Dichloromethane (DCM), Chloroform solutions.
- Solid Waste: Dedicated container for solid chemicals and contaminated consumables (weigh boats, gloves).

Visual Workflow: Disposal Decision Tree



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Figure 1: Decision logic for segregating solid and liquid waste streams to ensure regulatory compliance and safety.

Step-by-Step Disposal Procedures

Protocol A: Solid Waste (Pure Compound & Debris)

Applicability: Expired pure substance, spill cleanup residues, contaminated gloves/paper.

- Selection of Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass amber jar with a screw-top lid. Ensure the lid has a chemically resistant liner (e.g., Teflon/PTFE).
- Labeling:
 - Attach a hazardous waste tag immediately upon the first addition of waste.
 - Chemical Name: Write out "**2'-Hydroxy-2,4,6'-trimethoxychalcone**" completely. Do not use abbreviations or chemical structures alone.
 - Hazard Checkbox: Mark "Toxic" and "Irritant".^[1]
- Collection: Transfer solid waste into the container. Minimize dust generation.^{[3][5][6]}
- Storage: Keep the container closed at all times except when adding waste. Store in a secondary containment tray in a cool, dry area.

Protocol B: Liquid Waste (Reaction Mixtures)

Applicability: Mother liquors from recrystallization, HPLC effluent, or dissolved samples.

- Solvent Identification: Determine if the primary solvent is halogenated or non-halogenated.^[1]
- Combustible Solvent Addition (Optional but Recommended): If the chalcone is dissolved in water or a non-flammable solvent, it is best practice to add a combustible solvent (like ethanol) to facilitate incineration, provided this does not create a reaction.
- Transfer: Pour into the appropriate safety carboy (see Figure 1) using a funnel to prevent spills.
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.^[1]

- Final Disposal: Contact your institution's Environmental Health & Safety (EHS) office for pickup.[1][2] The ultimate disposal method will be incineration.[1]

Emergency Spill Response

In the event of a spill, rapid containment prevents exposure and environmental contamination.

PPE Required:

- Respiratory: N95 or P100 particulate respirator (to prevent inhalation of dust).[1]
- Skin: Nitrile gloves (double gloving recommended) and lab coat.[1]
- Eyes: Safety goggles (not just safety glasses).[1]

Spill Cleanup Workflow:

- Isolate: Evacuate the immediate area and post "Do Not Enter" signs.
- Contain: If liquid, dike with absorbent pillows. If solid, cover with a damp paper towel to prevent dust dispersion.
- Clean:
 - Solid: Gently sweep up using a brush and dustpan dedicated to hazardous waste.[1] Avoid creating dust.[3][5][6]
 - Liquid: Absorb with vermiculite, sand, or commercial spill pads.
- Decontaminate: Wipe the surface with a soap and water solution, followed by an ethanol wipe.
- Dispose: Place all cleanup materials (absorbents, gloves, wipes) into the Solid Waste container described in Protocol A.

References

- PubChem. (n.d.).[1] **2'-Hydroxy-2,4',6'-trimethoxychalcone** Compound Summary. National Library of Medicine. Retrieved from [[Link](#)][1]
- U.S. Environmental Protection Agency (EPA). (n.d.).[1] Resource Conservation and Recovery Act (RCRA) Regulations. Retrieved from [[Link](#)][1]

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- To cite this document: BenchChem. [Proper Disposal Procedures: 2'-Hydroxy-2,4',6'-trimethoxychalcone[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3196998/docs#proper-disposal-procedures-2-hydroxy-2-4-6-trimethoxychalcone-1>]

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